

4-Amino-N-(3,5-dichlorophenyl)benzamide molecular weight

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Compound of Interest

4-Amino-N-(3,5dichlorophenyl)benzamide

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An In-depth Technical Guide on the Molecular Weight of **4-Amino-N-(3,5-dichlorophenyl)benzamide**

This technical guide provides a detailed analysis of the molecular weight of **4-Amino-N-(3,5-dichlorophenyl)benzamide**, a crucial parameter for researchers, scientists, and professionals in drug development. The document outlines the determination of the compound's molecular formula, the atomic weights of its constituent elements, and a step-by-step calculation of its molecular weight.

Molecular Formula Determination

The chemical structure of **4-Amino-N-(3,5-dichlorophenyl)benzamide** is derived from its name. The "benzamide" core is substituted with an amino group at the 4th position of the phenyl ring and a 3,5-dichlorophenyl group on the amide nitrogen. This arrangement yields the molecular formula C₁₃H₁₀Cl₂N₂O.

Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the standard atomic weights of each element present in the compound.[1] The atomic weights are summarized in the table below.



Element	Symbol	Atomic Weight (g/mol)
Carbon	С	12.011[2]
Hydrogen	Н	1.008[3]
Chlorine	Cl	35.453[4]
Nitrogen	N	14.007[5][6]
Oxygen	0	15.999[7][8]

Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation for C₁₃H₁₀Cl₂N₂O is as follows:

 $\begin{aligned} \mathsf{MW} &= (13 \times \mathsf{AC}) + (10 \times \mathsf{AH}) + (2 \times \mathsf{ACI}) + (2 \times \mathsf{AN}) + (1 \times \mathsf{AO}) \ \mathsf{MW} = (13 \times 12.011) + (10 \times 1.008) + (2 \times 35.453) + (2 \times 14.007) + (1 \times 15.999) \ \mathsf{MW} = 156.143 + 10.080 + 70.906 + 28.014 \\ &+ 15.999 \ \mathsf{MW} = 281.142 \ \mathsf{g/mol} \end{aligned}$

Summary of Quantitative Data

Parameter	Value
Molecular Formula	C13H10Cl2N2O
Molecular Weight	281.142 g/mol

Experimental Protocol: Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a standard method for determining the molecular weight of a compound.

Objective: To experimentally verify the molecular weight of **4-Amino-N-(3,5-dichlorophenyl)benzamide**.

Materials:



- 4-Amino-N-(3,5-dichlorophenyl)benzamide sample
- A suitable solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., ESI-QTOF)

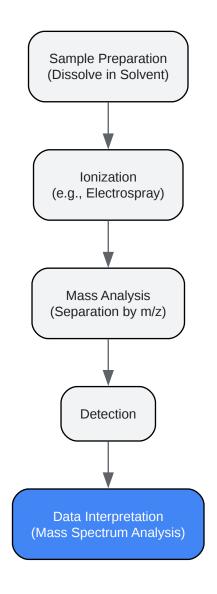
Procedure:

- Sample Preparation: A dilute solution of the compound is prepared by dissolving a small amount in a suitable solvent.
- Ionization: The sample solution is introduced into the mass spectrometer's ion source.
 Electrospray ionization (ESI) is a common technique where a high voltage is applied to the liquid to create an aerosol of charged droplets.
- Mass Analysis: The generated ions are then directed into the mass analyzer (e.g., a
 quadrupole time-of-flight analyzer). The analyzer separates the ions based on their mass-tocharge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z.
- Data Interpretation: The molecular ion peak [M+H]+ (for positive ion mode) in the mass spectrum will correspond to the molecular weight of the compound plus the mass of a proton. The molecular weight is then calculated from this peak.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the molecular weight of a compound using mass spectrometry.





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